

4-Methylhexanenitrile chemical structure and properties

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Compound of Interest

Compound Name: 4-Methylhexanenitrile

Cat. No.: B13613007

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In-Depth Technical Guide: 4-Methylhexanenitrile

For Researchers, Scientists, and Drug Development Professionals

Introduction

4-Methylhexanenitrile, a saturated aliphatic nitrile, presents a subject of interest within organic synthesis and chemical research. Its molecular structure, characterized by a seven-carbon chain with a methyl group at the fourth position and a terminal nitrile functional group, offers potential as a building block in the synthesis of more complex molecules. This technical guide provides a comprehensive overview of the chemical structure, properties, and potential applications of **4-Methylhexanenitrile**, with a focus on experimental methodologies and data for the scientific community.

Chemical Structure and Identification

The fundamental identity of **4-Methylhexanenitrile** is established by its structural and molecular identifiers.

Chemical Structure:

Identifiers:

Identifier	Value
IUPAC Name	4-methylhexanenitrile[1][2]
Chemical Formula	C ₇ H ₁₃ N[2]
CAS Registry Number	69248-32-4[1][2]
Canonical SMILES	CCC(C)CCC#N[1]

Physicochemical Properties

Quantitative experimental data for the physical properties of **4-Methylhexanenitrile** are not readily available in public literature. The following table summarizes the available computed and basic data.

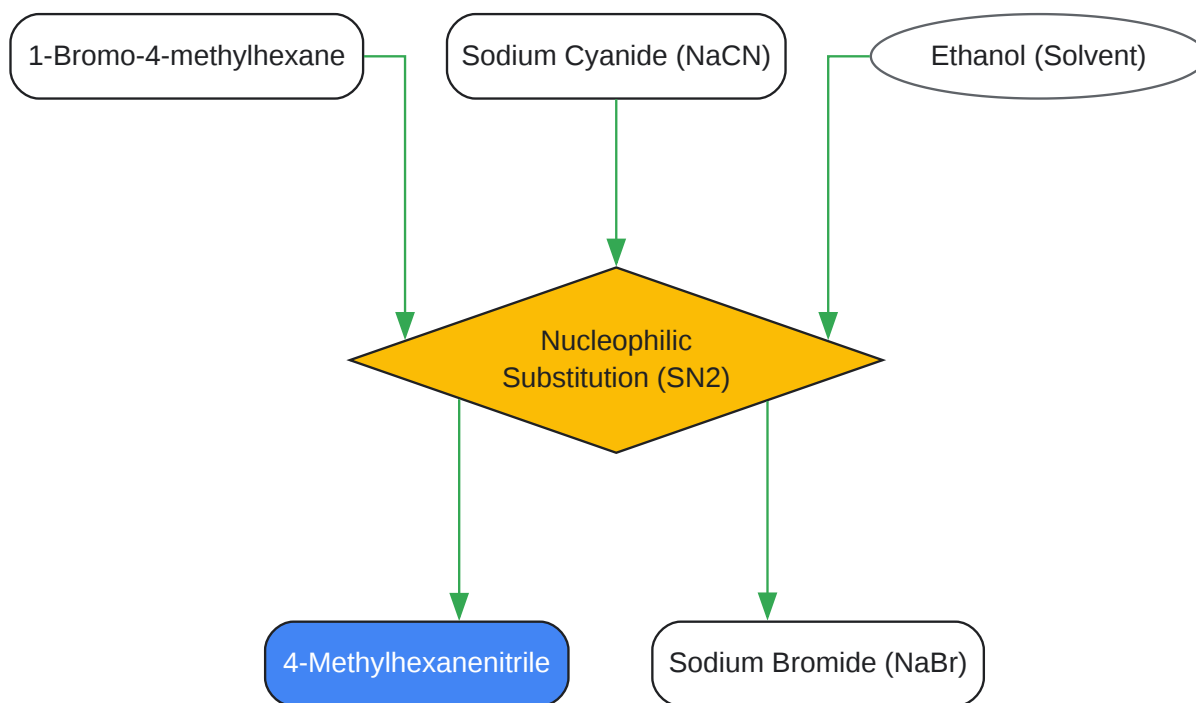
Property	Value	Source
Molecular Weight	111.18 g/mol	PubChem[1]
Boiling Point	Not available	-
Melting Point	Not available	-
Density	Not available	-
Solubility	Not available	-
Flash Point	Not available	-

Synthesis and Experimental Protocols

While a specific, detailed experimental protocol for the synthesis of **4-Methylhexanenitrile** is not documented in readily accessible literature, a general and robust method for the preparation of alkyl nitriles involves the nucleophilic substitution of a haloalkane with a cyanide salt.

General Synthesis Pathway:

A plausible synthetic route to **4-Methylhexanenitrile** is the reaction of a 4-methylhexyl halide (e.g., 1-bromo-4-methylhexane) with sodium or potassium cyanide.



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Figure 1: Proposed synthesis workflow for **4-Methylhexanenitrile**.

Detailed Experimental Protocol (Hypothetical):

- Materials:
 - 1-bromo-4-methylhexane
 - Sodium cyanide (NaCN)
 - Anhydrous ethanol
 - Round-bottom flask
 - Reflux condenser

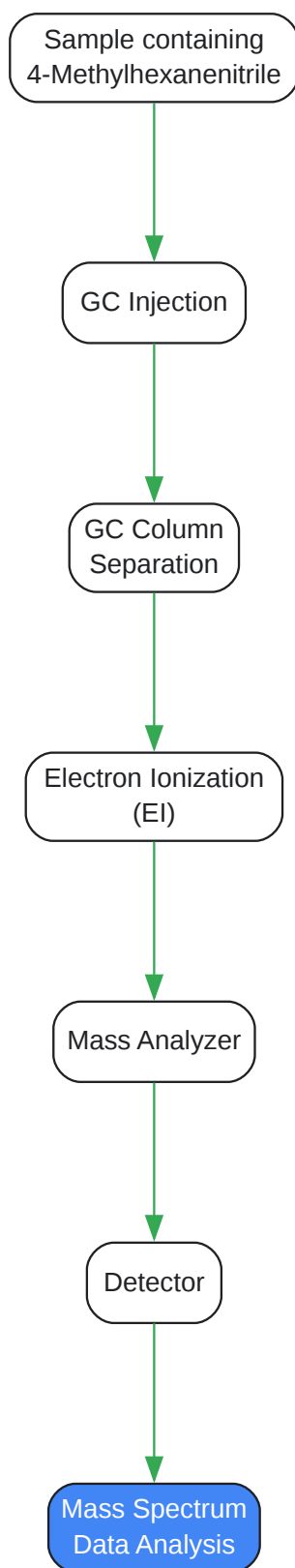
- Heating mantle
- Separatory funnel
- Distillation apparatus
- Drying agent (e.g., anhydrous magnesium sulfate)
- Procedure:
 - In a round-bottom flask, dissolve sodium cyanide in anhydrous ethanol.
 - Add 1-bromo-4-methylhexane to the solution.
 - Fit the flask with a reflux condenser and heat the mixture to reflux for several hours. The reaction progress can be monitored by thin-layer chromatography (TLC) or gas chromatography (GC).
 - After the reaction is complete, cool the mixture to room temperature.
 - Remove the ethanol under reduced pressure using a rotary evaporator.
 - Add water to the residue and extract the aqueous layer with a suitable organic solvent (e.g., diethyl ether).
 - Combine the organic extracts and wash with brine.
 - Dry the organic layer over an anhydrous drying agent.
 - Filter to remove the drying agent and concentrate the solvent.
 - Purify the crude product by fractional distillation under reduced pressure to obtain **4-Methylhexanenitrile**.

Analytical Characterization

Gas chromatography-mass spectrometry (GC-MS) is a primary analytical technique for the identification and purity assessment of volatile compounds like **4-Methylhexanenitrile**.

General GC-MS Protocol for Alkyl Nitriles:

- Instrumentation: Gas chromatograph coupled with a mass spectrometer.
- Column: A non-polar capillary column (e.g., DB-5ms) is generally suitable for separating aliphatic compounds.
- Carrier Gas: Helium at a constant flow rate.
- Injector Temperature: Typically set around 250 °C.
- Oven Temperature Program: An initial temperature hold followed by a ramp to a final temperature to ensure separation of the analyte from any impurities or solvent.
- Mass Spectrometer: Electron ionization (EI) is a common ionization method. The mass spectrum will show the molecular ion peak and characteristic fragmentation patterns that can be used for structural elucidation.



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Figure 2: General experimental workflow for GC-MS analysis.

Biological Activity and Signaling Pathways

Currently, there is no specific information available in the scientific literature regarding the biological activity or any associated signaling pathways of **4-Methylhexanenitrile**.

Safety and Handling

A specific Safety Data Sheet (SDS) for **4-Methylhexanenitrile** is not readily available. However, based on the general properties of aliphatic nitriles and flammable liquids, the following hazards and precautions should be considered.

Potential Hazards:

- **Flammable:** Assumed to be a flammable liquid and vapor.
- **Toxicity:** Nitriles can be toxic if swallowed, in contact with skin, or if inhaled. The toxicity of some aliphatic nitriles is associated with the metabolic release of cyanide.

Recommended Precautions:

- Keep away from heat, sparks, open flames, and hot surfaces.
- Keep container tightly closed.
- Use in a well-ventilated area.
- Wear protective gloves, protective clothing, eye protection, and face protection.
- Avoid breathing vapors or mist.
- Wash skin thoroughly after handling.

In case of exposure, seek immediate medical attention. For detailed safety information, it is crucial to consult a specific Safety Data Sheet from a supplier if the compound is acquired commercially.

Conclusion

4-Methylhexanenitrile is a chemical compound with established structural identifiers but limited publicly available data on its physicochemical properties, specific synthesis and analytical protocols, and biological activity. The information provided in this guide, based on general chemical principles and data for related compounds, serves as a foundational resource for researchers. Further experimental investigation is necessary to fully characterize this molecule and explore its potential applications in chemical synthesis and other scientific disciplines.

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References

- 1. 4-Methylhexanenitrile | C₇H₁₃N | CID 21560064 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 4-methylhexanenitrile [webbook.nist.gov]
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